

An In-depth Technical Guide to Gadodiamide-Enhanced Magnetic Resonance Imaging

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Compound of Interest

Compound Name: Gadodiamide (Omniscan)

Cat. No.: B15684932

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This technical guide provides a comprehensive overview of the fundamental principles underlying the use of gadodiamide as a contrast agent in magnetic resonance imaging (MRI). Tailored for researchers, scientists, and professionals in drug development, this document delves into the physicochemical properties, mechanism of action, and experimental considerations of gadodiamide.

Introduction to Gadodiamide

Gadodiamide is a gadolinium-based contrast agent (GBCA) utilized to enhance the quality of magnetic resonance images. It is a non-ionic, linear chelate of the gadolinium (III) ion (Gd^{3+}) with the ligand diethylenetriamine pentaacetic acid bismethylamide (DTPA-BMA). The primary function of gadodiamide, like other GBCAs, is to shorten the T1 relaxation time of water protons in its vicinity, thereby increasing the signal intensity in T1-weighted images. This enhancement improves the visibility and characterization of tissues and lesions.

Physicochemical Properties and Dosing

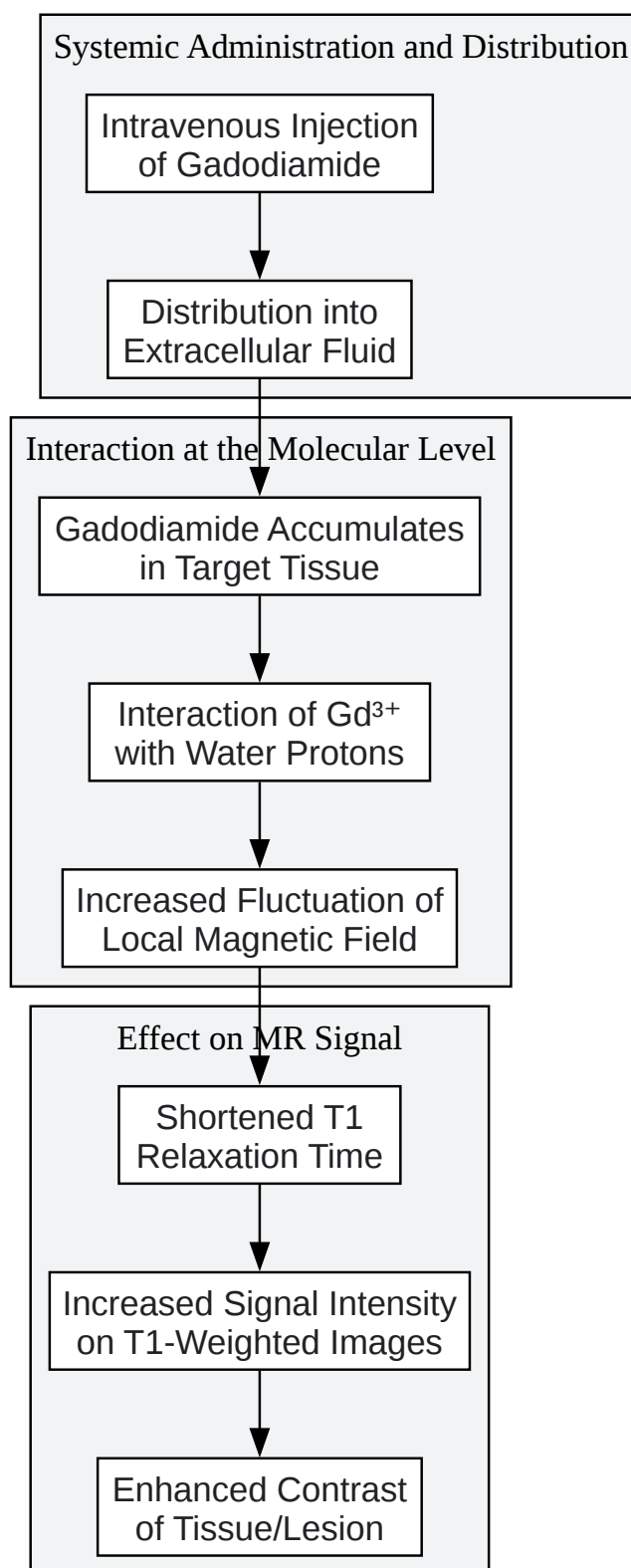
The efficacy and safety of gadodiamide are intrinsically linked to its physicochemical properties. These characteristics determine its distribution in the body, its relaxivity, and its stability.

Property	Value	Unit
Molar Mass	573.66	g/mol
Osmolality (at 37 °C)	780	mOsm/kg water
Viscosity (at 20 °C)	2.9	mPa·s
Viscosity (at 37 °C)	1.9	mPa·s
Relaxivity (r1) in Plasma (at 1.5 T and 37 °C)	4.6	L mmol ⁻¹ s ⁻¹
Relaxivity (r2) in Plasma (at 1.5 T and 37 °C)	5.7	L mmol ⁻¹ s ⁻¹
Recommended Dose	0.1	mmol/kg

Mechanism of Action: T1 Relaxation Enhancement

The contrast-enhancing effect of gadodiamide is rooted in the paramagnetic properties of the Gd³⁺ ion. With seven unpaired electrons, Gd³⁺ creates a fluctuating local magnetic field that influences nearby water protons.

This interaction provides a highly efficient pathway for the protons to transfer energy to their surroundings, a process known as T1 relaxation or spin-lattice relaxation. By accelerating this relaxation, gadodiamide shortens the T1 time of water protons. In T1-weighted MRI sequences, tissues with shorter T1 times appear brighter. When gadodiamide accumulates in a particular tissue, it significantly shortens the T1 of that tissue, leading to a marked increase in signal intensity and, consequently, contrast enhancement.



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Figure 1: Mechanism of Gadodiamide Contrast Enhancement.

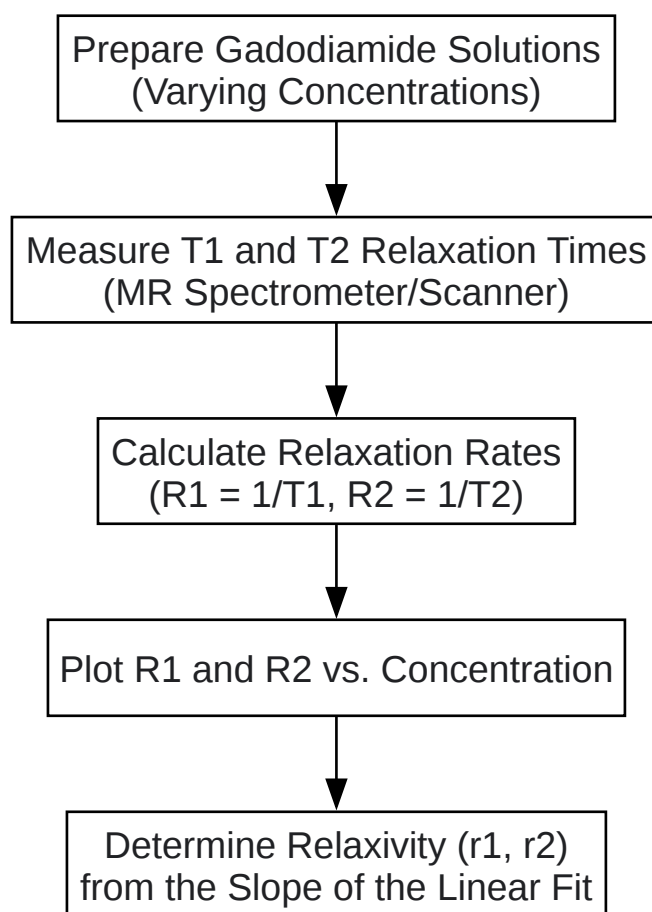
Experimental Protocols for Characterization

The evaluation of gadodiamide and other GBCAs involves a series of standardized experimental protocols to determine their efficacy and safety profiles.

4.1 Relaxivity Measurement

The relaxivity (r_1 and r_2) of a contrast agent is a measure of its ability to increase the relaxation rates ($1/T_1$ and $1/T_2$) of water protons. It is a critical parameter for assessing the agent's efficiency.

- Objective: To determine the r_1 and r_2 relaxivities of gadodiamide in a relevant medium (e.g., saline or plasma).
- Methodology:
 - Prepare a series of gadodiamide solutions of varying concentrations in the chosen medium.
 - Use an MR spectrometer or clinical MRI scanner to measure the T_1 and T_2 relaxation times of each sample at a specific magnetic field strength (e.g., 1.5 T or 3 T) and temperature (e.g., 37 °C).
 - For T_1 measurements, an inversion recovery pulse sequence is typically employed. For T_2 measurements, a spin-echo sequence with multiple echo times is used.
 - Calculate the relaxation rates ($R_1 = 1/T_1$ and $R_2 = 1/T_2$) for each concentration.
 - Plot R_1 and R_2 as a function of gadodiamide concentration.
 - The slope of the linear regression of the R_1 plot represents the r_1 relaxivity, and the slope of the R_2 plot represents the r_2 relaxivity.



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Figure 2: Experimental Workflow for Relaxivity Measurement.

4.2 In Vivo Imaging Studies

Preclinical in vivo studies are essential to evaluate the contrast enhancement characteristics and biodistribution of gadodiamide in a living organism.

- Objective: To assess the in vivo efficacy of gadodiamide for enhancing the contrast of specific tissues or pathologies.
- Methodology:
 - Select an appropriate animal model relevant to the clinical indication of interest.
 - Acquire baseline (pre-contrast) T1-weighted MR images of the region of interest.

- Administer a clinically relevant dose of gadodiamide (e.g., 0.1 mmol/kg) intravenously.
- Acquire a series of dynamic (post-contrast) T1-weighted images at multiple time points following administration.
- Perform quantitative analysis of the signal enhancement in the target tissue over time. This can be done by drawing regions of interest (ROIs) and measuring the change in signal intensity relative to the baseline.
- The resulting data can be used to generate signal enhancement curves, providing insights into the pharmacokinetics of the agent in the target tissue.

Safety and Stability Considerations

The safety of gadodiamide is primarily related to the stability of the chelate. The Gd^{3+} ion is toxic in its free, unchelated form. The DTPA-BMA ligand is designed to form a stable complex with Gd^{3+} , minimizing the release of free gadolinium ions in the body. The stability of the complex is a critical factor in the safety profile of any GBCA. Researchers and drug development professionals must consider the kinetic and thermodynamic stability of new contrast agents to mitigate potential toxicity risks.

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